

# An In-depth Technical Guide to 3-Phenylhexane: Molecular Weight and Formula

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## Compound of Interest

Compound Name: 3-Phenylhexane

Cat. No.: B12442743

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This guide provides a detailed overview of the molecular formula and molecular weight of the organic compound **3-Phenylhexane**, targeted towards researchers, scientists, and professionals in drug development.

## Core Molecular Data

The fundamental properties of **3-Phenylhexane**, including its molecular formula and weight, are crucial for a variety of scientific applications, from reaction stoichiometry to analytical characterization.

### Molecular Formula and Weight of 3-Phenylhexane

The molecular formula for **3-Phenylhexane** is C<sub>12</sub>H<sub>18</sub><sup>[1][2][3]</sup>. This indicates that a single molecule of **3-Phenylhexane** is composed of 12 carbon atoms and 18 hydrogen atoms. The molecular weight is a measure of the total mass of all atoms in the molecule.

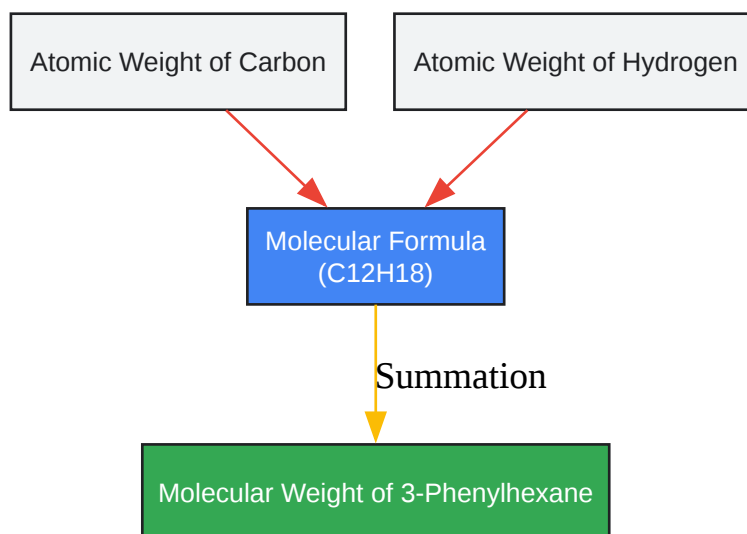
Below is a summary of the key quantitative data for **3-Phenylhexane** and its constituent elements.

| Parameter                          | Value                | Reference |
|------------------------------------|----------------------|-----------|
| Molecular Formula                  | C12H18               | [1][2][3] |
| Molecular Weight                   | 162.27 g/mol         | [1]       |
| 162.275 g/mol                      | [2]                  |           |
| Standard Atomic Weight of Carbon   | [12.0096, 12.0116] u | [4][5]    |
| Abridged Atomic Weight of Carbon   | 12.011 u             | [5][6]    |
| Standard Atomic Weight of Hydrogen | [1.00784, 1.00811] u | [7][8]    |
| Abridged Atomic Weight of Hydrogen | 1.0080 u             | [7]       |

The molecular weight of a compound is calculated by summing the atomic weights of its constituent atoms. Based on the abridged atomic weights of carbon (12.011 u) and hydrogen (1.0080 u), the calculated molecular weight of **3-Phenylhexane** (C12H18) is approximately 162.276 g/mol . This value is consistent with the experimentally determined and computationally derived molecular weights reported in the literature[1][2].

## Logical Relationship of Molecular Properties

The determination of a compound's molecular weight is intrinsically linked to its molecular formula and the atomic weights of its constituent elements. The following diagram illustrates this fundamental relationship.



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Caption: Relationship between atomic weights, molecular formula, and molecular weight.

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